

# Wofapyrin: A Historical Perspective and Lack of Current Research Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Wofapyrin

Cat. No.: B611819

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A Note to Researchers: The compound referred to as "**Wofapyrin**" is a historical drug formulation, not a contemporary research tool. Searches for its use in modern cell line-based research will be unproductive.

**Wofapyrin** was the trade name for a combination drug containing phenylbutazone and aminophenazone. Phenylbutazone is a non-steroidal anti-inflammatory drug (NSAID), and aminophenazone is an analgesic and anti-inflammatory agent. Due to a significant risk of severe side effects, most notably agranulocytosis (a dangerous drop in white blood cells), products containing aminophenazone, including **Wofapyrin**, have been widely withdrawn from the market and are no longer in clinical use in most parts of the world.

Consequently, there is no active research community utilizing "**Wofapyrin**" for in vitro cell line experiments. The components, particularly phenylbutazone, may have been studied historically, but the combination product "**Wofapyrin**" is not a standard reagent in modern molecular biology or drug development.

Therefore, a technical support guide for adjusting "**Wofapyrin**" protocols for different cell lines cannot be created as the premise is based on a compound that is not used in current scientific research. Researchers are advised to use currently accepted and well-characterized compounds for their experiments.

If you are interested in the effects of NSAIDs or other anti-inflammatory agents on cell lines, please specify a currently used compound (e.g., celecoxib, indomethacin, etc.), and a relevant technical guide can be developed.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)